

Physical and chemical properties of Germanium(IV) ethoxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GERMANIUM(IV) ETHOXIDE

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An In-depth Technical Guide to Germanium(IV) Ethoxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Germanium(IV) ethoxide**, also known as tetraethoxygermane.^{[1][2]} The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound in various applications, including as a precursor in materials science.

Molecular and Physical Properties

Germanium(IV) ethoxide is a colorless liquid organometallic compound.^{[2][3]} It is a high-purity precursor used in solution-based and vapor-phase deposition processes. Key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₂₀ GeO ₄ [1][2]
Linear Formula	Ge(OC ₂ H ₅) ₄ [3][4]
Molecular Weight	252.88 g/mol [2][3][4]
Appearance	Colorless liquid[2][3]
Density	1.14 g/mL at 25 °C[3][4]
Melting Point	-72 °C[2][3]
Boiling Point	185.5 °C[2][3]
Refractive Index (n _{20/D})	1.407[3][4]
Flash Point	49 °C (121 °F)

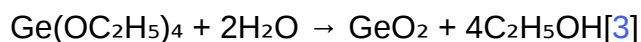
Chemical Properties and Reactivity

Solubility and Stability

Germanium(IV) ethoxide is soluble in anhydrous alcohol and benzene.[3] It is sensitive to moisture and will hydrolyze in water.[3] Due to this moisture sensitivity, it should be handled under a dry, inert atmosphere.[5]

Hydrolysis

A key chemical property of **Germanium(IV) ethoxide** is its reactivity with water, which leads to the formation of germanium dioxide (GeO₂) and ethanol.[3] This hydrolysis reaction is the basis for its use in sol-gel processes. The reaction proceeds as follows:



The rate of this reaction is influenced by factors such as pH, water concentration, and temperature, allowing for control over the structure of the resulting material.

Applications in Materials Science

Germanium(IV) ethoxide is a vital precursor for synthesizing germanium-containing materials. [6] Its primary application is in sol-gel processes to produce high-purity germanium dioxide thin films, which are used in the manufacturing of optical fibers due to their high refractive index. [3] [6] It is also utilized in the creation of photosensitive materials and germanium oxide nanoparticles for applications in electronics and photonics. [3] [6]

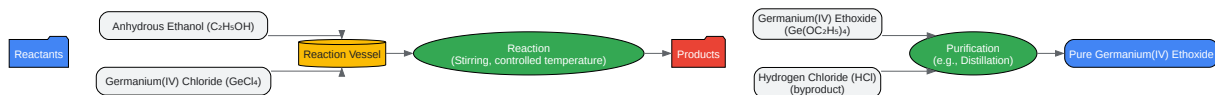
Experimental Protocols

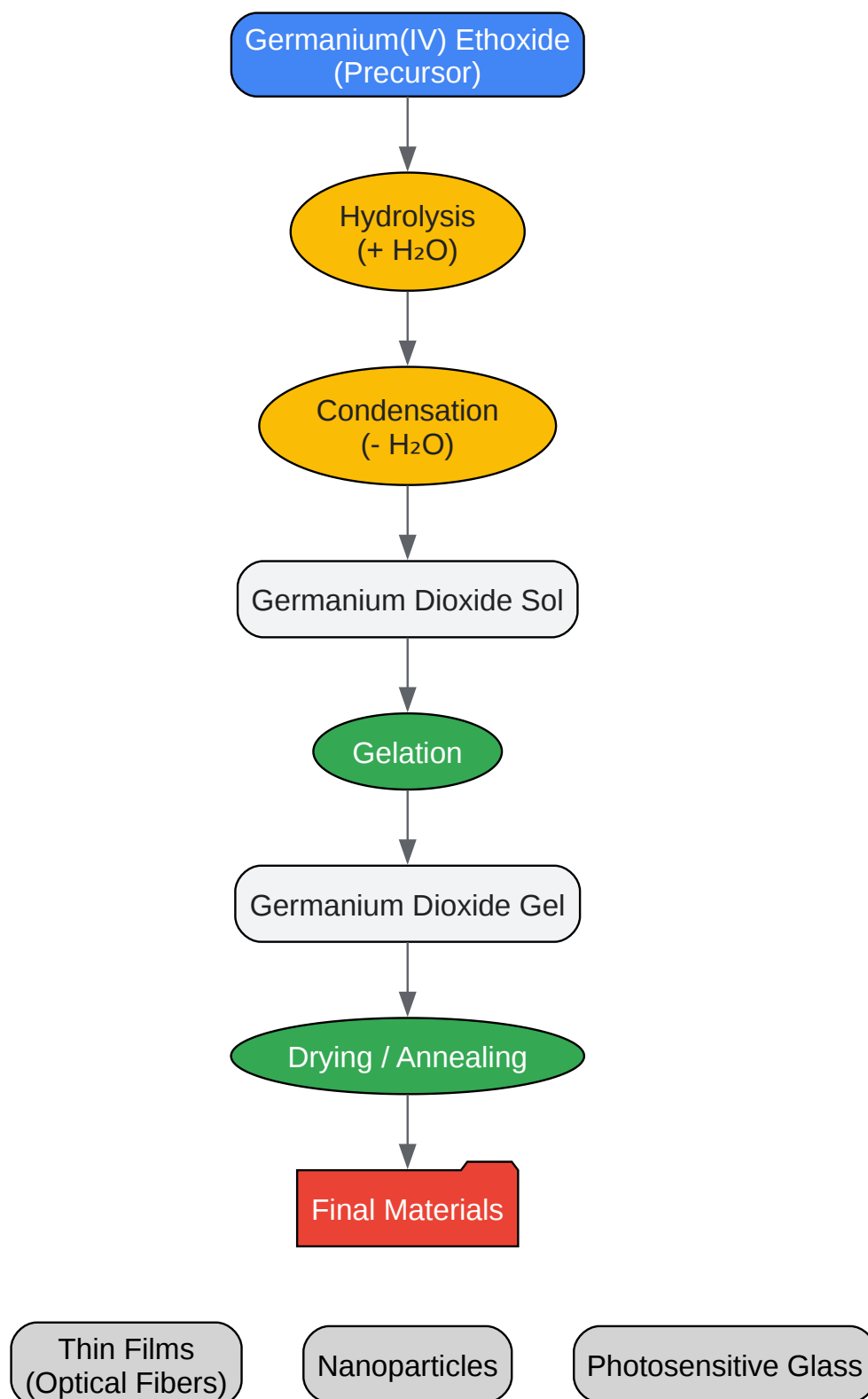
Synthesis of Germanium(IV) Ethoxide

A common method for the synthesis of **Germanium(IV) ethoxide** involves the reaction of Germanium(IV) chloride with anhydrous ethanol. [3] [6] [7] The ethoxy groups from ethanol substitute the chlorine atoms on the germanium tetrachloride, yielding **Germanium(IV) ethoxide** and hydrochloric acid as a byproduct.



Illustrative Workflow for Synthesis:





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- To cite this document: BenchChem. [Physical and chemical properties of Germanium(IV) ethoxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143578#physical-and-chemical-properties-of-germanium-iv-ethoxide]

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